

Application Notes and Protocols for NCDC Data Collection in Field Epidemiology

Author: BenchChem Technical Support Team. **Date:** December 2025

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These application notes provide a detailed overview of the data collection tools and protocols utilized by the Nigeria Centre for Disease Control (**NCDC**) for field epidemiology. The methodologies outlined are grounded in the national Integrated Disease Surveillance and Response (IDSR) strategy, which ensures a systematic approach to detecting, reporting, and responding to public health events.

Core Data Collection Framework: Integrated Disease Surveillance and Response (IDSR)

The **NCDC**'s field data collection is built upon the Integrated Disease Surveillance and Response (IDSR) framework, a strategy adopted by Nigeria and other WHO African Region countries to streamline and enhance surveillance activities.^{[1][2][3]} This framework facilitates the timely detection and response to priority diseases and public health events.^[2] The IDSR strategy in Nigeria has evolved, with the latest edition of the National IDSR Technical Guidelines expanding the list of priority diseases to 45.^[2]

The core components of the IDSR data collection system include standardized forms for immediate, weekly, and monthly reporting of priority diseases. These forms are crucial for ensuring that data is collected consistently across all levels of the healthcare system, from local health facilities to the national level.

Key Data Collection Tools

The primary data collection instruments in the **NCDC's** field epidemiology toolkit are the IDSR forms. These standardized forms are designed for different reporting timelines and purposes.

IDSR 001 Series: Immediate Reporting and Investigation

The IDSR 001 forms are utilized for the immediate reporting of any notifiable disease, typically within 24 hours of detection. This series includes:

- IDSR 001A (Immediate Case-Based Reporting Form): This form is completed for each suspected case of a disease that requires immediate notification. It captures essential patient-level data.[\[1\]](#)[\[4\]](#)
- IDSR 001B (Laboratory Request Form): This form accompanies specimens sent for laboratory confirmation. It links the clinical data from the IDSR 001A form with the laboratory investigation.[\[1\]](#)[\[4\]](#)
- IDSR 001C (Line Listing Form): During an outbreak, this form is used to create a comprehensive summary of all suspected cases.[\[1\]](#)[\[5\]](#) It serves as a dynamic database for the outbreak investigation team, allowing for the tracking of cases and their characteristics.

IDSR 002: Weekly Epidemiological Report

The IDSR 002 form is used for the weekly reporting of nine epidemic-prone diseases and any public health events of international concern.[\[1\]](#)[\[5\]](#) This aggregated data provides a regular snapshot of the epidemiological situation, allowing for the monitoring of trends and the early detection of potential outbreaks.

IDSR 003: Monthly Epidemiological Report

The IDSR 003 form is a monthly reporting tool for 41 priority diseases.[\[1\]](#)[\[5\]](#) This form provides a broader overview of the disease burden in the country and is essential for long-term planning and resource allocation.

Data Presentation: Summary of Epidemiological Data

The following tables present a summary of quantitative data for selected priority diseases in Nigeria, as reported in the **NCDC's** Weekly Epidemiological Reports. This data is crucial for understanding the burden of these diseases and for guiding public health interventions.

Table 1: Summary of Lassa Fever Cases in Nigeria (Week 35, 2025)[6]

Category	Value
Suspected Cases	125
Confirmed Cases	10
Deaths	2

Table 2: Summary of Cholera Cases in Nigeria (Week 35, 2025)[6]

Category	Value
Suspected Cases	702
Laboratory Confirmed Cases	7
Deaths	2

Table 3: Summary of Measles Cases in Nigeria (Week 35, 2025)[6]

Category	Value
Suspected Cases	1
Laboratory Confirmed Cases	0
Deaths	0

Table 4: Summary of Mpox Cases in Nigeria (Week 35, 2025)[6]

Category	Value
Suspected Cases	26
Laboratory Confirmed Cases	6
Deaths	0

Experimental Protocols: Field Data Collection and Outbreak Investigation

The following protocols outline the methodologies for field data collection and outbreak investigation as implemented by the **NCDC**.

Protocol for Immediate Case-Based Reporting

- **Case Detection:** A healthcare worker at a health facility identifies a suspected case of a notifiable disease based on the national standard case definitions.
- **Form Completion:** The healthcare worker completes the IDSR 001A form, capturing the following information:
 - Patient demographics (name, age, sex, address)
 - Clinical details (date of onset of symptoms, signs and symptoms)
 - Vaccination history
 - Risk factors and exposure history
 - In-patient/out-patient status
 - Outcome (alive, died, or lost to follow-up)
- **Specimen Collection:** If a laboratory confirmation is required, a relevant biological specimen (e.g., blood, stool, cerebrospinal fluid) is collected from the patient.

- **Laboratory Request:** The collected specimen is sent to the designated laboratory accompanied by a completed IDSR 001B form.
- **Reporting:** The completed IDSR 001A form is immediately transmitted to the Local Government Area (LGA) Disease Surveillance and Notification Officer (DSNO).^[4]

Protocol for Outbreak Investigation

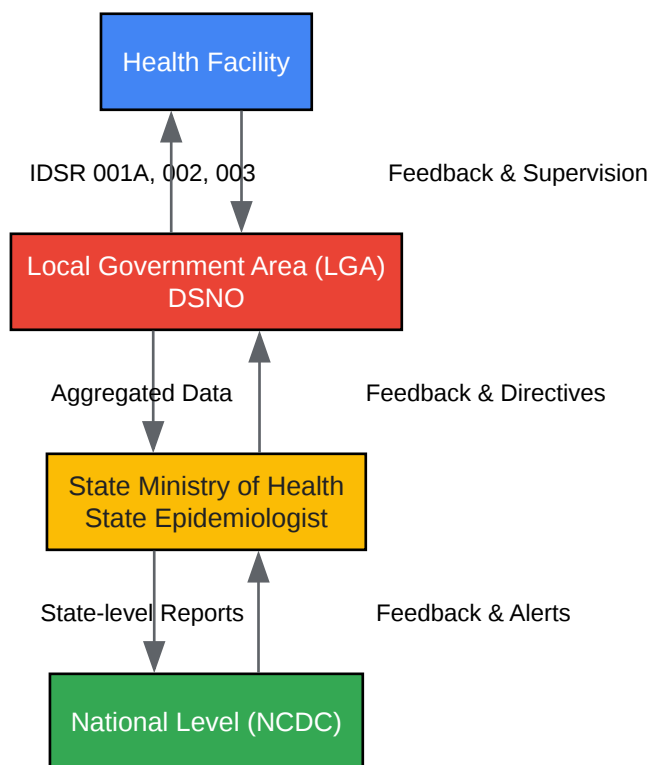
The **NCDC** follows a standard 10-step process for outbreak investigation, which provides a systematic framework for responding to public health emergencies.

- **Prepare for Field Work:** Assemble the investigation team, gather necessary resources and supplies, and establish clear roles and responsibilities.
- **Establish the Existence of an Outbreak:** Verify that the number of cases exceeds the expected number for the given time and place.
- **Verify the Diagnosis:** Review clinical and laboratory findings to confirm the diagnosis of the reported cases.
- **Construct a Case Definition:** Develop a clear and consistent case definition to identify all potential cases.
- **Find Cases Systematically and Develop a Line Listing:** Actively search for additional cases and record their information on an IDSR 001C (Line Listing) form.
- **Perform Descriptive Epidemiology:** Analyze the line-listing data to characterize the outbreak by time, place, and person.
- **Develop Hypotheses:** Formulate hypotheses about the source, mode of transmission, and risk factors for the outbreak.
- **Evaluate Hypotheses:** Conduct analytical studies (e.g., case-control or cohort studies) to test the hypotheses.
- **Implement Control Measures:** Implement interventions to control the outbreak and prevent further transmission.

- **Communicate Findings:** Disseminate the findings of the investigation to relevant stakeholders, including the public, to inform public health action and prevent future outbreaks.

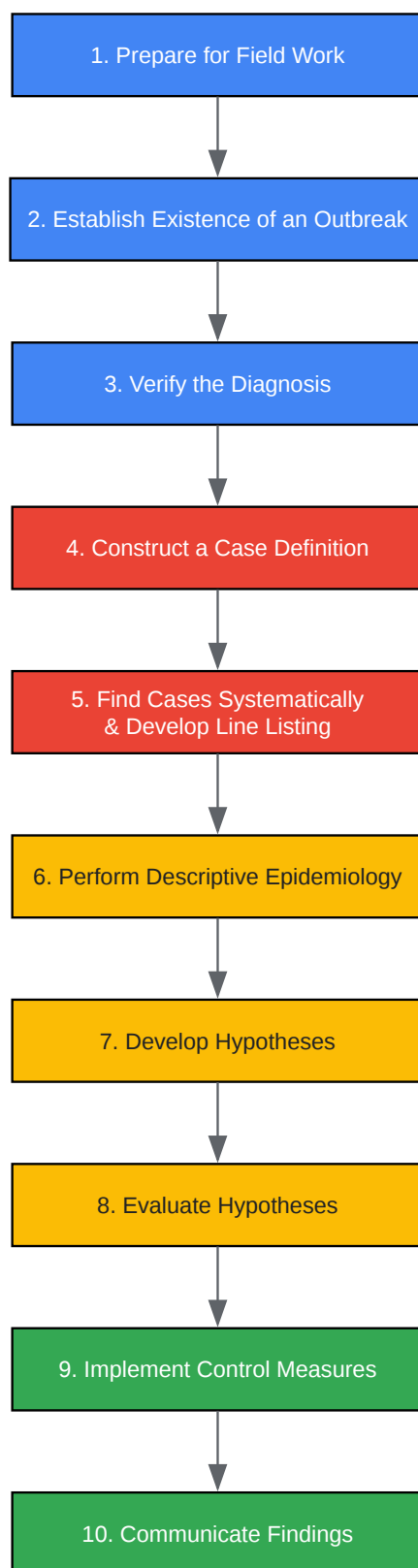
Mandatory Visualizations

The following diagrams illustrate key workflows in the **NCDC's** field epidemiology data collection and response system.



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Caption: **NCDC** IDSR Data Flow Diagram



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Caption: 10-Step Outbreak Investigation Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols for NCDC Data Collection in Field Epidemiology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077871#ncdc-data-collection-tools-for-field-epidemiology]

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